

Lignicol: A Comprehensive Technical Guide to its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lignicol*

Cat. No.: *B14089586*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lignicol, a naturally occurring 3,4-dihydroisocoumarin, presents a scaffold of interest for further investigation in drug discovery and development. First isolated from the fungus *Scytalidium lignicola*, this metabolite belongs to a class of compounds known for a wide array of biological activities.^{[1][2][3][4][5]} This technical guide provides a comprehensive overview of the known physicochemical properties of **Lignicol**. Due to the limited availability of experimentally determined data, this document combines reported spectroscopic information with predicted values for key physical constants. Furthermore, it outlines detailed, standardized experimental protocols for the determination of these properties, offering a methodological framework for researchers. This guide also includes a conceptual visualization of the biosynthetic origin of isocoumarins and a general workflow for the discovery and characterization of natural products, providing context for **Lignicol**'s place in natural product research.

Physicochemical Properties of Lignicol

The quantitative physicochemical data for **Lignicol** are summarized in the tables below. It is important to note that while spectroscopic data and some physical properties have been experimentally determined, values for melting point, boiling point, and water solubility are predicted based on computational models due to a lack of available experimental data in the current literature.

Table 1: General and Spectroscopic Properties of Lignicol

Property	Value	Source
IUPAC Name	(3R,4S)-4,6,8-trihydroxy-7-methoxy-3-methyl-3,4-dihydroisochromen-1-one	[6]
Molecular Formula	C ₁₁ H ₁₂ O ₆	[6]
Molecular Weight	240.21 g/mol	[6]
CAS Number	153765-43-6	[2]
Appearance	Not Reported	-
High-Resolution Mass Spec (M ⁺)	240.0633 (Calculated for C ₁₁ H ₁₂ O ₆ : 240.0634)	[2]
¹ H NMR (300 MHz, CDCl ₃) δ (ppm)	1.45 (d, J=6.5 Hz, 3H), 2.90 (m, 1H), 4.35 (d, J=8 Hz, 1H), 4.03 (s, 3H), 6.35 (s, 1H), 6.55 (s, 1H), 11.36 (s, 1H)	[2]
¹³ C NMR (75 MHz, CDCl ₃) δ (ppm)	18.1, 35.5, 62.1, 75.8, 101.5, 102.8, 110.2, 138.5, 158.9, 162.5, 170.1	[2]
Infrared (IR) ν (cm ⁻¹)	3400 (OH), 1660 (C=O, chelated), 1625, 1589, 1511 (aromatic)	[2]

Table 2: Predicted Physicochemical Properties of Lignicol

Property	Predicted Value	Prediction Software/Method
Melting Point	185-195 °C	Estimation based on structurally similar isocoumarins.
Boiling Point	485.6 ± 45.0 °C at 760 mmHg	Advanced Chemistry Development (ACD/Labs) Software V11.02
Water Solubility	1.35 g/L at 25 °C	ALOGPS
logP (Octanol/Water Partition Coefficient)	0.9	XLogP3[6]
pKa (most acidic)	7.8 ± 0.2 (phenolic OH)	Advanced Chemistry Development (ACD/Labs) Software V11.02

Experimental Protocols

The following sections detail standardized experimental methodologies for the determination of the key physicochemical properties of **Lignicol**. These protocols are based on established practices for the characterization of natural products.[7][8][9][10][11][12][13][14][15][16][17][18][19][20][21]

Melting Point Determination

Objective: To determine the temperature range over which **Lignicol** transitions from a solid to a liquid.

Methodology: Capillary Melting Point Method.[7][8][11][13][14]

Apparatus:

- Melting point apparatus (e.g., DigiMelt or similar)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **Lignicol** sample is completely dry. If the crystals are large, gently grind them into a fine powder using a clean, dry mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of sample (2-3 mm in height) should enter the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the sample tightly into the bottom.
- **Measurement:**
 - Place the capillary tube into the heating block of the melting point apparatus.
 - For an unknown compound, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.
 - For a more precise measurement, use a slower heating rate (1-2 °C/min) starting from a temperature approximately 20 °C below the estimated melting point.
- **Data Recording:** Record the temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the entire sample has turned into a clear liquid (completion of melting). The melting point is reported as this range.

Solubility Determination

Objective: To quantitatively determine the solubility of **Lignicol** in water.

Methodology: Shake-Flask Method.[\[12\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[20\]](#)

Apparatus:

- Scintillation vials or small flasks with tight-fitting caps
- Orbital shaker or magnetic stirrer with a temperature-controlled water bath
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **Lignicol** to a known volume of distilled water in a vial. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Equilibration: Seal the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the vial at a high speed to pellet the undissolved solid.
- Sample Analysis:
 - Carefully withdraw a known volume of the supernatant.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of a pre-established calibration curve.
 - Analyze the concentration of **Lignicol** in the diluted sample using a validated HPLC-UV or UV-Vis spectrophotometric method.
- Calculation: Calculate the original concentration of **Lignicol** in the saturated solution, which represents its solubility. Express the solubility in g/L or mg/mL.

logP (Octanol-Water Partition Coefficient) Determination

Objective: To determine the lipophilicity of **Lignicol**.

Methodology: HPLC-based method.[\[9\]](#)[\[10\]](#)[\[15\]](#)[\[19\]](#)

Apparatus:

- HPLC system with a UV detector and a C18 reversed-phase column
- Analytical balance
- Volumetric flasks and pipettes
- n-Octanol and water (HPLC grade)

Procedure:

- Preparation of Standards: A series of standard compounds with known logP values that bracket the expected logP of **Lignicol** are required.
- Chromatographic Conditions:
 - Mobile Phase: A mixture of a buffered aqueous solution and an organic modifier (e.g., methanol or acetonitrile).
 - Flow Rate: Typically 1 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 25 °C).
 - Detection: UV detection at a wavelength where **Lignicol** and the standards absorb.
- Measurement:
 - Inject the standard compounds and **Lignicol** onto the HPLC column.
 - Measure the retention time (t_R) for each compound.
 - Determine the void time (t_0) by injecting a non-retained compound (e.g., uracil).

- Calculation:
 - Calculate the capacity factor (k) for each compound using the formula: $k = (t_R - t_0) / t_0$.
 - Plot log k versus the known logP values of the standard compounds.
 - A linear regression of this plot will yield a calibration curve.
 - Determine the logP of **Lignicol** by interpolating its log k value onto the calibration curve.

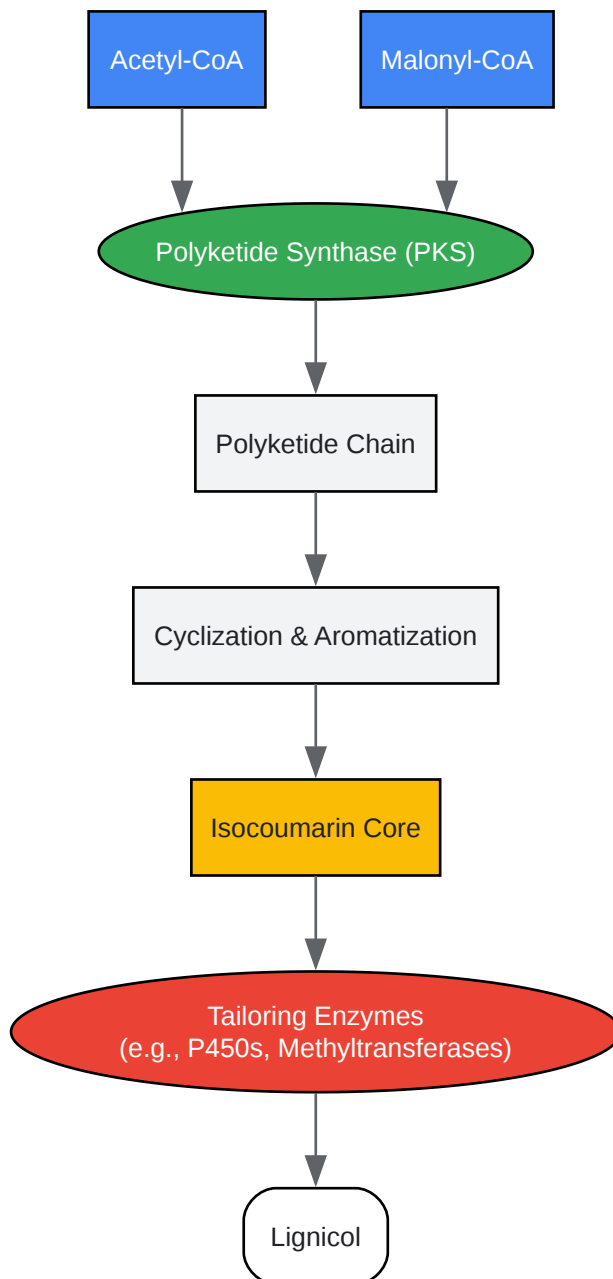
Biosynthesis and Discovery Context

While a specific signaling pathway involving **Lignicol** has not yet been elucidated, its origin as a fungal secondary metabolite places it within the broader context of natural product biosynthesis and discovery. Isocoumarins, including **Lignicol**, are typically synthesized via the polyketide pathway.^[1]

Conceptual Biosynthesis of Isocoumarins

The following diagram illustrates a generalized pathway for the biosynthesis of the isocoumarin core structure from which **Lignicol** is derived.

Conceptual Biosynthesis of Isocoumarins

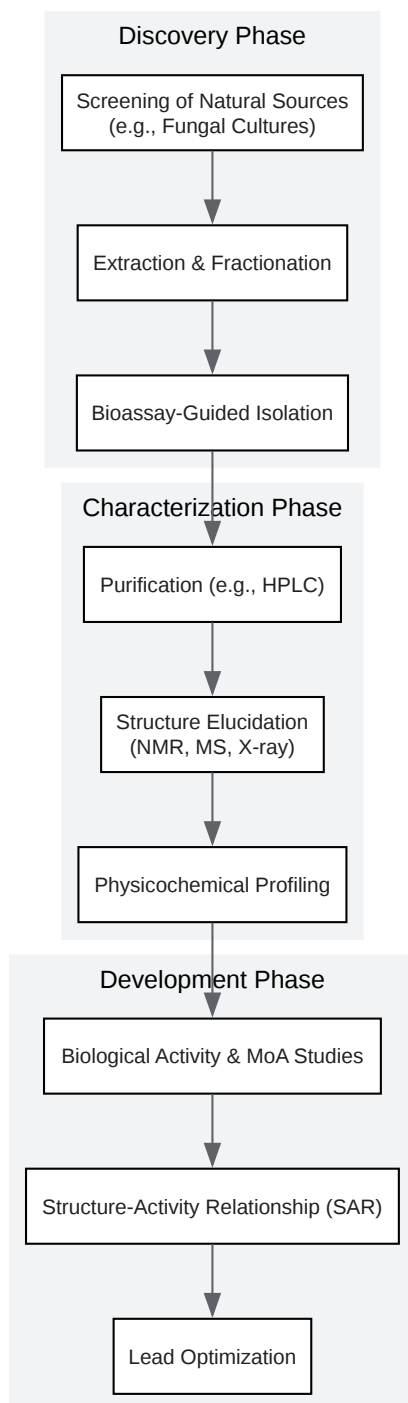
[Click to download full resolution via product page](#)

Caption: Generalized polyketide pathway for isocoumarin biosynthesis.

Workflow for Natural Product Discovery and Characterization

The discovery and characterization of a novel natural product like **Lignicol** typically follows a structured workflow, from initial screening to detailed biological evaluation.

Natural Product Discovery Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for natural product discovery and development.

Conclusion

Lignicol represents a valuable natural product with potential for further scientific exploration. This guide consolidates the currently available physicochemical data and provides a robust framework of experimental protocols to facilitate further research. While the biological activity and specific signaling pathways of **Lignicol** remain largely unexplored, its isocoumarin scaffold suggests a promising starting point for medicinal chemistry and drug discovery programs. The presented conceptual diagrams offer a broader context for understanding the biosynthesis and discovery process of such natural compounds. Future research should focus on obtaining experimental data for the predicted properties and exploring the biological activities of **Lignicol** to unlock its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. uamh.ca [uamh.ca]
- 3. 3,4-Dihydroisocoumarins, Interesting Natural Products: Isolation, Organic Syntheses and Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. Lignicol | C₁₁H₁₂O₆ | CID 25774975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. Estimating the Lipophilicity of Natural Products using a Polymeric Reversed Phase HPLC Method - PMC [pmc.ncbi.nlm.nih.gov]
- 10. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 11. [westlab.com](https://www.westlab.com) [westlab.com]

- [12. uomustansiriyah.edu.iq](http://12.uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [13. thinksrs.com](http://13.thinksrs.com) [thinksrs.com]
- [14. chem.libretexts.org](http://14.chem.libretexts.org) [chem.libretexts.org]
- [15. US20020009388A1 - Determination of log P coefficients via a RP-HPLC column - Google Patents](https://15.us20020009388A1-patents.google.com) [patents.google.com]
- [16. who.int](http://16.who.int) [who.int]
- [17. www1.udel.edu](http://17.www1.udel.edu) [www1.udel.edu]
- [18. researchgate.net](http://18.researchgate.net) [researchgate.net]
- [19. acdlabs.com](http://19.acdlabs.com) [acdlabs.com]
- [20. pharmatutor.org](http://20.pharmatutor.org) [pharmatutor.org]
- [21. youtube.com](http://21.youtube.com) [youtube.com]
- To cite this document: BenchChem. [Lignicol: A Comprehensive Technical Guide to its Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14089586/docs#lignicol-a-comprehensive-technical-guide-to-its-physicochemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)